Overcoming solubility issues with 4-acetoxy MPT

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Compound of Interest	
Compound Name:	*4-acetoxy MPT*
CAS No.:	*2173386-55-3*
Cat. No.:	*B3025906*

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Technical Support Center: 4-Acetoxy MPT

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on overcoming solubility and other experimental challenges with **4-acetoxy MPT** (4-acetoxy-N-methyl-N-propyltryptamine).

Frequently Asked Questions (FAQs)

Q1: What is **4-acetoxy MPT** and what is its primary mechanism of action?

4-acetoxy MPT, also known as 4-acetoxy-N-methyl-N-propyltryptamine, is a psychedelic tryptamine.[1] It is believed to function as a prodrug for 4-HO-MPT (meprocin), which then acts as a non-selective serotonin receptor agonist, with a notable affinity for the 5-HT2A receptor.[1] The activation of the 5-HT2A receptor is associated with the hallucinogenic effects of many psychedelic compounds.[2]

Q2: What are the basic chemical properties of **4-acetoxy MPT**?

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Property	Value
Formal Name	3-[2-(methylpropylamino)ethyl]-1H-indol-4-ol, 4-acetate[3]
CAS Number	2173386-55-3[3]
Molecular Formula	$C_{16}H_{22}N_2O_2$[3]
Formula Weight	274.4 g/mol [3]

Q3: In which solvents is **4-acetoxy MPT** soluble?

The solubility of **4-acetoxy MPT** varies depending on the solvent. The following table summarizes the known solubility data.

Solvent	Solubility
Dimethylformamide (DMF)	30 mg/mL[3]
Dimethyl sulfoxide (DMSO)	30 mg/mL[3]
Ethanol	0.5 mg/mL[3]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL[3]

Q4: How should I store **4-acetoxy MPT** and its solutions?

For long-term stability, **4-acetoxy MPT** as a solid should be stored at -20°C.[3] Stock solutions, particularly in DMSO, should also be stored at -20°C or -80°C to minimize degradation. It is advisable to aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles, which can lead to compound degradation and precipitation.[4] Aqueous solutions are not recommended for storage for more than one day.[5]

Troubleshooting Guide: Solubility Issues

Problem: My **4-acetoxy MPT** is not dissolving in the chosen solvent.

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Possible Cause 1: Incorrect Solvent Choice Ensure you are using a solvent in which **4-acetoxy MPT** has adequate solubility for your experimental concentration. Refer to the solubility table above. For aqueous-based assays, initial dissolution in an organic solvent like DMSO is often necessary.

Possible Cause 2: Low-Quality or Hydrated Solvent Solvents like DMSO are hygroscopic and can absorb moisture from the air, which can significantly reduce the solubility of hydrophobic compounds.

- Solution: Use high-purity, anhydrous solvents. Store solvents in tightly sealed containers with desiccants to prevent water absorption.[4]

Possible Cause 3: Compound Precipitation in Aqueous Media When diluting a stock solution (e.g., in DMSO) into an aqueous buffer or cell culture medium, the compound may precipitate out of solution.

- Solution 1: Optimize Final Solvent Concentration: Keep the final concentration of the organic solvent in your aqueous solution as low as possible while maintaining solubility.
- Solution 2: Incremental Dilution: Instead of a single large dilution, try adding the stock solution to the aqueous buffer in smaller increments while vortexing or stirring.
- Solution 3: Use of Surfactants: For in vitro assays, the addition of a small amount of a non-ionic surfactant like Tween-20 or Triton X-100 (e.g., 0.01-0.05%) to the assay buffer can help maintain solubility. However, be cautious as surfactants can be toxic to cells at higher concentrations.[6]

Problem: The **4-acetoxy MPT** solution is cloudy or has formed a precipitate.

Possible Cause 1: Exceeded Solubility Limit You may have attempted to prepare a solution at a concentration higher than the solvent's capacity.

- Solution: Try preparing a more dilute solution. If a higher concentration is necessary, you may need to explore alternative solvent systems or formulation strategies.

Possible Cause 2: Temperature Effects The solubility of **4-acetoxy MPT** may be temperature-dependent.

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- Solution: Gentle warming of the solution in a water bath (e.g., up to 37°C) can aid in dissolution.[4] Be cautious with excessive heat, as it may accelerate compound degradation.

Possible Cause 3: Sonication May Be Required For compounds that are difficult to dissolve, mechanical agitation can be beneficial.

- Solution: Use a bath sonicator to apply ultrasonic energy to the solution for a short period. This can help to break up aggregates and enhance dissolution.[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **4-acetoxy MPT** in DMSO

- Materials:
  - **4-acetoxy MPT** (solid)
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Calibrated analytical balance
  - Microcentrifuge tubes or amber glass vials
  - Vortex mixer
  - Pipettes
- Procedure:
  1. Weigh out a precise amount of **4-acetoxy MPT** (e.g., 2.74 mg for a 1 mL stock solution). The formula weight of **4-acetoxy MPT** is 274.4 g/mol .[3]
  2. Transfer the weighed compound to a microcentrifuge tube or vial.
  3. Add the calculated volume of anhydrous DMSO to achieve a final concentration of 10 mM.
  4. Vortex the solution thoroughly until the solid is completely dissolved. If necessary, gentle warming (up to 37°C) or brief sonication can be applied.

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5. Once dissolved, store the stock solution at -20°C or -80°C in tightly sealed, single-use aliquots.

Protocol 2: In Vitro Calcium Flux Assay for 5-HT2A Receptor Activation

This protocol outlines a general procedure to assess the agonist activity of **4-acetoxy MPT** at the 5-HT2A receptor by measuring changes in intracellular calcium.

- Cell Culture: Culture a stable cell line expressing the human 5-HT2A receptor (e.g., HEK293 or CHO cells) in the appropriate growth medium.
- Cell Plating: Seed the cells into a 96-well or 384-well black-walled, clear-bottom microplate at a suitable density and allow them to adhere overnight.
- Compound Preparation:
  - Prepare a serial dilution of **4-acetoxy MPT** from your DMSO stock solution in a suitable assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES).
  - Also, prepare a positive control (e.g., serotonin) and a negative control (vehicle alone).
- Calcium Indicator Loading:
  - Remove the growth medium from the cells.
  - Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) according to the manufacturer's instructions.
  - Incubate the cells to allow for dye uptake and de-esterification.
- Assay Performance:
  - Place the microplate into a fluorescence plate reader equipped with an automated injection system.
  - Measure the baseline fluorescence.

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- Inject the prepared compound dilutions, positive control, and negative control into the respective wells.
- Immediately begin kinetic fluorescence measurements to detect changes in intracellular calcium levels.

- Data Analysis:
  - Determine the peak fluorescence response for each well.
  - Normalize the data to the vehicle control.
  - Plot the normalized response against the log of the compound concentration and fit the data to a four-parameter logistic equation to determine the EC_{50} value.

Visualizations

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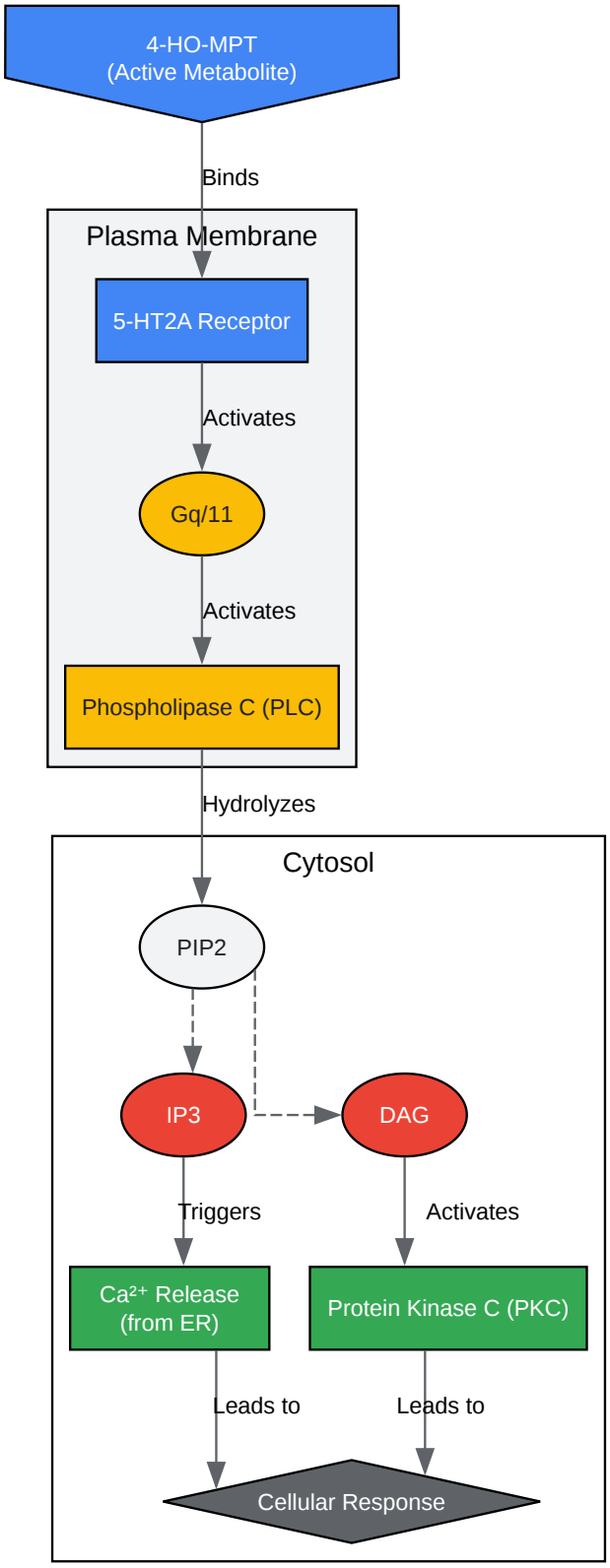

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Caption: 5-HT2A Receptor Signaling Pathway.

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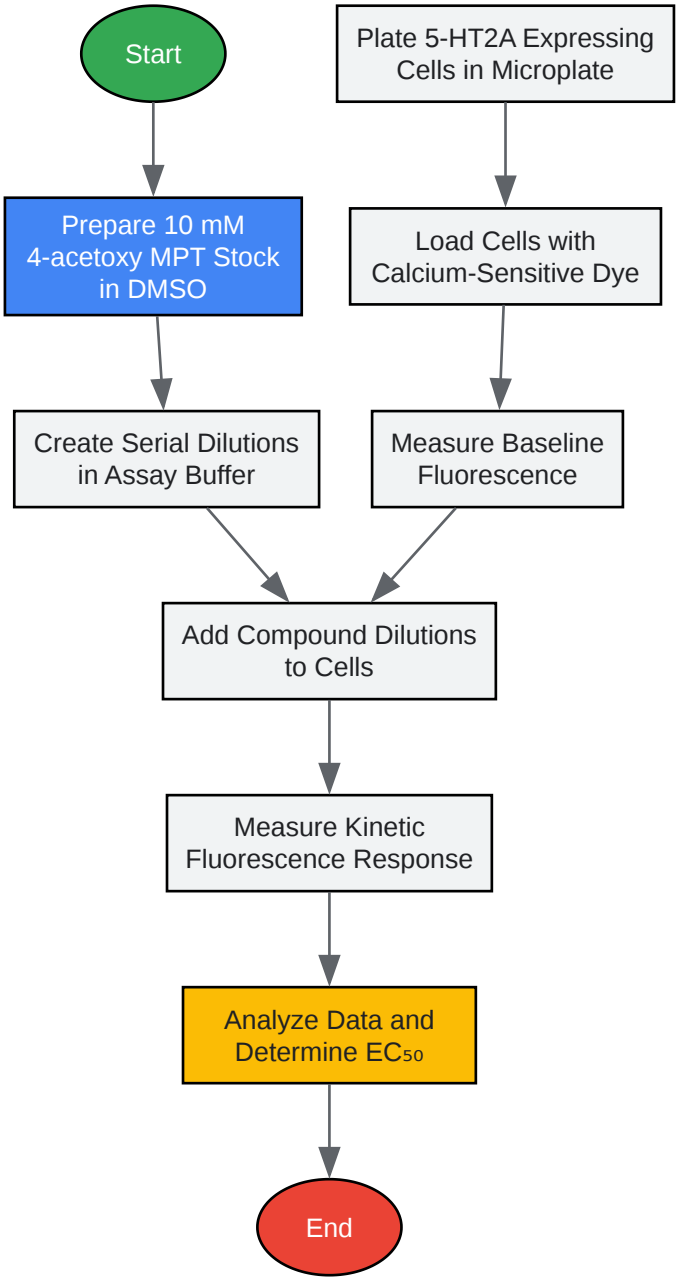

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Caption: In Vitro Calcium Flux Assay Workflow.

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